

2-Furamide chemical properties and structure

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An In-depth Technical Guide to 2-Furamide: Chemical Properties and Structure

Introduction

2-Furamide, also known as furan-2-carboxamide, is an organic compound derived from furan. [1] It is a versatile chemical intermediate utilized in various fields, including pharmaceutical development, agricultural chemistry, and polymer science. [2] Structurally, it features a furan ring substituted with an amide functional group, which imparts unique reactivity and solubility characteristics. [1][2] This guide provides a comprehensive overview of the chemical properties, molecular structure, synthesis, and biological relevance of **2-Furamide** for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

2-Furamide is a white to off-white crystalline powder.[1][2] It exhibits good solubility in solvents like methanol.[1] Its key physical and chemical properties are summarized in the table below.



Property	Value	Reference
IUPAC Name	furan-2-carboxamide	[1][3][4]
CAS Number	609-38-1	[1][2][3][5]
Molecular Formula	C5H5NO2	[1][2][3][5]
Molecular Weight	111.10 g/mol	[1][2][3][5]
Appearance	White to almost white crystalline powder	[1][2]
Melting Point	138 - 144 °C	[1][2][4]
Boiling Point	148 °C at 11 mmHg	[2]
Purity	≥ 96.0% - 98% (GC)	[2][4]

Molecular Structure

The structure of **2-Furamide** consists of a five-membered aromatic furan ring with an amide group attached at the second position. This combination of a heterocyclic aromatic system and a functional amide group is key to its chemical reactivity and applications as a building block in synthesis.[1][2]

Identifier	Value	Reference
Canonical SMILES	C1=COC(=C1)C(=O)N	[1][3]
InChI	InChI=1S/C5H5NO2/c6-5(7)4- 2-1-3-8-4/h1-3H,(H2,6,7)	[1][3][6]
InChI Key	TVFIYRKPCACCNL- UHFFFAOYSA-N	[1][3][4][6]
PubChem CID	69108	[2][3]

Crystal Structure



The detailed three-dimensional arrangement of atoms in solid **2-Furamide** has been determined by X-ray crystallography. The data is available in the Cambridge Structural Database under the deposition number CCDC 765490.[3]

Experimental Protocols General Protocol for Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a fundamental technique for elucidating the structure of organic molecules like **2-Furamide**. ¹H and ¹³C NMR spectra provide detailed information about the hydrogen and carbon framework, respectively.

Methodology:

- Sample Preparation: Dissolve approximately 5-10 mg of **2-Furamide** in a suitable deuterated solvent (e.g., Polysol, DMSO-d₆).[7][8]
- Instrument Setup: Use a standard NMR spectrometer (e.g., Varian CFT-20 or a 300 MHz spectrometer).[7][8] Tetramethylsilane (TMS) is typically used as an internal reference standard.[7]
- Data Acquisition: Record the ¹H NMR spectrum to identify the chemical shifts, integration, and coupling patterns of the protons on the furan ring and the amide group.
- ¹³C NMR Acquisition: Record the ¹³C NMR spectrum to determine the number of unique carbon environments. For **2-Furamide**, spectra have been recorded in Polysol.[7]
- Data Analysis: Process the acquired spectra to assign peaks to specific atoms within the molecule, confirming the furan-2-carboxamide structure.

Synthesis and Reactions

2-Furamide can be synthesized through various methods, primarily involving the modification of furan precursors. It also participates in reactions typical of amides and furan rings.

Synthesis Methods





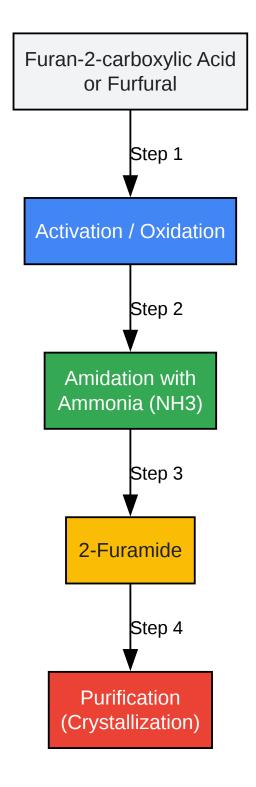


Several synthetic routes to **2-Furamide** have been established:

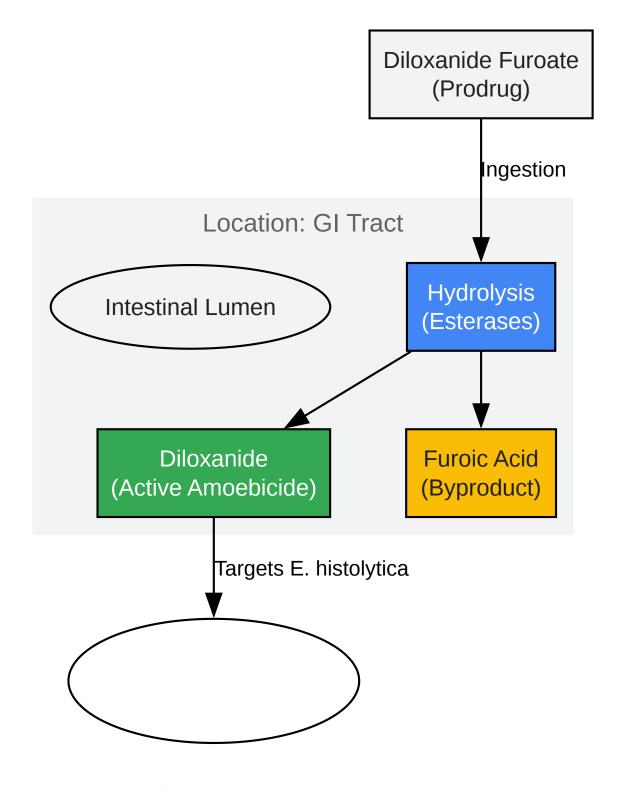
- Direct Amidation: This involves reacting furan derivatives, such as furoic acid or its esters, with ammonia or other aminating agents under controlled conditions.[1]
- Transformation from Furfural: Catalytic processes can convert furfural, a common biomassderived chemical, into 2-Furamide, which is a significant route for utilizing renewable resources.[1]

Below is a generalized workflow for the synthesis of **2-Furamide** from a furan-based precursor.









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